

A Comparative Guide to Catalyst Performance in 5-Phenylpentanal Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Phenylpentanal

CAS No.: 36884-28-3

Cat. No.: B1348794

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of 5-Phenylpentanal

5-Phenylpentanal, also known as 5-phenylvaleraldehyde, is a key intermediate in organic synthesis. Its characteristic floral and aldehydic scent makes it a sought-after compound in the fragrance industry. Beyond its olfactory properties, the terminal aldehyde group and the phenyl ring provide versatile handles for further chemical modifications, rendering it a valuable precursor in the synthesis of more complex molecules, including pharmaceuticals. The efficient and selective synthesis of **5-phenylpentanal** is therefore a topic of significant interest in both academic and industrial research.

Synthetic Strategies: An Overview

Two principal retrosynthetic disconnections lead to the most common routes for **5-phenylpentanal** synthesis:

- Hydroformylation of 4-Phenyl-1-butene: This atom-economical approach involves the addition of a formyl group and a hydrogen atom across the double bond of 4-phenyl-1-

butene. The primary challenge in this route is to control the regioselectivity to favor the formation of the linear aldehyde (**5-phenylpentanal**) over the branched isomer (2-methyl-4-phenylbutanal).

- **Oxidation of 5-Phenyl-1-pentanol:** This route involves the selective oxidation of the primary alcohol, 5-phenyl-1-pentanol, to the corresponding aldehyde. The key consideration here is to prevent over-oxidation to the carboxylic acid and to employ reagents and catalysts that are efficient and environmentally benign.

This guide will delve into a comparative analysis of various catalytic systems employed in both of these synthetic strategies.

Part 1: Hydroformylation of 4-Phenyl-1-butene: A Head-to-Head Catalyst Comparison

Hydroformylation, or the "oxo" process, is one of the most important industrial applications of homogeneous catalysis. The choice of the metal center and the coordinating ligands is crucial in determining the activity and, most importantly, the regioselectivity of the reaction.

Rhodium-Based Catalysts: The Industry Standard for Selectivity

Rhodium complexes, particularly those modified with phosphine or phosphite ligands, are renowned for their high activity and exceptional selectivity towards linear aldehydes under mild reaction conditions.^[1]

Mechanism of Rhodium-Catalyzed Hydroformylation: The generally accepted mechanism involves the formation of a rhodium-hydrido-carbonyl complex, which coordinates to the alkene. Migratory insertion of the alkene into the Rh-H bond can lead to either a linear or a branched alkyl-rhodium intermediate. Subsequent CO insertion and hydrogenolysis yield the aldehyde product and regenerate the catalyst. The steric and electronic properties of the phosphine ligands play a pivotal role in directing the regioselectivity towards the less sterically hindered linear product.

Experimental Protocol: Hydroformylation of 4-Phenyl-1-butene using a Rhodium-Phosphine Catalyst

Materials:

- 4-Phenyl-1-butene
- $[\text{Rh}(\text{acac})(\text{CO})_2]$ (pre-catalyst)
- Triphenylphosphine (PPh_3)
- Toluene (anhydrous)
- Syngas (1:1 mixture of CO and H_2)

Procedure:

- In a high-pressure autoclave reactor, dissolve $[\text{Rh}(\text{acac})(\text{CO})_2]$ and the phosphine ligand (e.g., PPh_3 in a 1:10 Rh:P ratio) in anhydrous toluene.
- Add the substrate, 4-phenyl-1-butene.
- Seal the reactor and purge several times with nitrogen, followed by syngas.
- Pressurize the reactor with syngas to the desired pressure (e.g., 20-50 bar).
- Heat the reactor to the desired temperature (e.g., 80-120 °C) with vigorous stirring.
- Monitor the reaction progress by gas chromatography (GC) analysis of aliquots.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess gas.
- The product can be isolated and purified by distillation or column chromatography.

Cobalt-Based Catalysts: A Cost-Effective Alternative

Cobalt carbonyl complexes were the first generation of hydroformylation catalysts and remain in use due to the lower cost of cobalt compared to rhodium.^[2] However, they typically require harsher reaction conditions (higher temperatures and pressures) and exhibit lower selectivity for the linear aldehyde.^[2]

Mechanism of Cobalt-Catalyzed Hydroformylation: The active catalyst is cobalt tetracarbonyl hydride, HCo(CO)_4 . The mechanism is similar to that of rhodium, but the smaller size of the cobalt center and the different electronic properties lead to lower regioselectivity.

Experimental Protocol: Hydroformylation of 4-Phenyl-1-butene using a Cobalt Catalyst

Materials:

- 4-Phenyl-1-butene
- Dicobalt octacarbonyl ($\text{Co}_2(\text{CO})_8$) (pre-catalyst)
- Toluene (anhydrous)
- Syngas (1:1 mixture of CO and H_2)

Procedure:

- In a high-pressure autoclave reactor, dissolve $\text{Co}_2(\text{CO})_8$ in anhydrous toluene.
- Add the substrate, 4-phenyl-1-butene.
- Seal the reactor and purge several times with nitrogen, followed by syngas.
- Pressurize the reactor with syngas to a high pressure (e.g., 100-200 bar).
- Heat the reactor to a high temperature (e.g., 120-180 °C) with vigorous stirring.
- Monitor the reaction progress by GC analysis.
- After completion, cool the reactor and carefully vent the excess gas.
- Isolate and purify the product as described for the rhodium-catalyzed reaction.

Performance Comparison: Rhodium vs. Cobalt

Catalyst System	Temperature (°C)	Pressure (bar)	Linear:Branched Ratio (5-Phenylpentanal : 2-Methyl-4-phenylbutanal)	Yield (%)	Reference
Rh/PPh ₃	80-120	20-50	>95:5	High	[1]
Co ₂ (CO) ₈	120-180	100-200	~80:20	Moderate to High	[2]

Note: The data presented are typical ranges and can vary depending on the specific ligand, solvent, and other reaction parameters.

Causality Behind Performance Differences: The superior performance of rhodium catalysts in terms of regioselectivity can be attributed to the larger atomic radius of rhodium and the ability to fine-tune the steric and electronic properties of the catalyst through ligand modification. The bulkier phosphine ligands on the rhodium center create a more sterically demanding environment, favoring the anti-Markovnikov addition of the hydride to the alkene, which leads to the linear aldehyde. In contrast, the less sterically hindered cobalt carbonyl catalyst allows for more competitive Markovnikov addition, resulting in a higher proportion of the branched isomer.

Part 2: Oxidation of 5-Phenyl-1-pentanol: A Survey of Catalytic and Stoichiometric Methods

The oxidation of primary alcohols to aldehydes is a fundamental transformation in organic synthesis. A variety of methods are available, ranging from stoichiometric inorganic oxidants to catalytic systems.

Chromium-Based Reagents: The Classical Approach

Reagents like Pyridinium Chlorochromate (PCC) and Pyridinium Dichromate (PDC) have been traditionally used for the oxidation of primary alcohols to aldehydes.[3][4] They are effective but

suffer from drawbacks such as the generation of toxic chromium waste and the need for stoichiometric amounts of the reagent.

Experimental Protocol: Oxidation of 5-Phenyl-1-pentanol using Pyridinium Dichromate (PDC)

Materials:

- 5-Phenyl-1-pentanol
- Pyridinium Dichromate (PDC)
- Dichloromethane (DCM, anhydrous)
- Celite®

Procedure:

- To a stirred solution of 5-phenyl-1-pentanol in anhydrous DCM, add PDC in one portion.
- Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of Celite® to remove the chromium salts.
- Wash the filter cake with additional diethyl ether.
- Combine the organic filtrates and wash with saturated aqueous sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography.

Swern and Dess-Martin Oxidations: Milder Alternatives

The Swern oxidation (using dimethyl sulfoxide activated by oxalyl chloride or trifluoroacetic anhydride) and the Dess-Martin periodinane (DMP) oxidation are popular modern methods that

offer milder reaction conditions and avoid the use of heavy metals.^[5]^[6]

Experimental Protocol: Oxidation of 5-Phenyl-1-pentanol using Dess-Martin Periodinane (DMP)

Materials:

- 5-Phenyl-1-pentanol
- Dess-Martin Periodinane (DMP)
- Dichloromethane (DCM, anhydrous)

Procedure:

- To a solution of 5-phenyl-1-pentanol in anhydrous DCM, add DMP in one portion at room temperature.
- Stir the reaction mixture until the starting material is consumed (monitored by TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate and a saturated aqueous solution of sodium thiosulfate.
- Stir vigorously until the solid dissolves.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with saturated aqueous sodium bicarbonate and brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by column chromatography.

Catalytic Aerobic Oxidation: A Greener Approach

The use of stable nitroxyl radicals like TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) as catalysts in combination with a co-oxidant like sodium hypochlorite (bleach) provides a greener and more economical method for the selective oxidation of primary alcohols.^[7]^[8]

Experimental Protocol: TEMPO-Catalyzed Oxidation of 5-Phenyl-1-pentanol

Materials:

- 5-Phenyl-1-pentanol
- TEMPO
- Sodium hypochlorite (NaOCl, commercial bleach)
- Potassium bromide (KBr)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution

Procedure:

- In a flask equipped with a magnetic stirrer, dissolve 5-phenyl-1-pentanol and TEMPO in DCM.
- Add an aqueous solution of KBr.
- Cool the mixture in an ice bath and add the sodium hypochlorite solution dropwise while maintaining the temperature below 5 °C.
- Stir the reaction vigorously until the starting material is consumed (monitored by TLC).
- Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by column chromatography.

Performance Comparison of Oxidation Methods

Oxidation Method	Reagent/Catalyst	Typical Yield (%)	Key Advantages	Key Disadvantages
PDC Oxidation	Pyridinium Dichromate	80-95	High yields, reliable	Toxic chromium waste, stoichiometric reagent
Swern Oxidation	DMSO, Oxalyl Chloride, Et ₃ N	85-98	Mild conditions, high yields	Foul-smelling byproducts, requires low temperatures
Dess-Martin Oxidation	Dess-Martin Periodinane	90-98	Mild conditions, high yields, no heavy metals	Reagent is expensive and can be explosive
TEMPO Catalysis	TEMPO/NaOCl	85-95	Catalytic, uses inexpensive oxidant, greener	Potential for halogenated byproducts

Part 3: Emerging Catalytic Systems: Organocatalysis and Biocatalysis

While traditional metal-based and stoichiometric oxidation methods are well-established, there is a growing interest in developing more sustainable and selective catalytic systems.

Organocatalysis: A Metal-Free Frontier

Organocatalysis, the use of small organic molecules as catalysts, offers an attractive alternative to metal-based systems. For the synthesis of **5-phenylpentanal**, an organocatalytic hydroacylation of 4-phenyl-1-butene could be envisioned using N-heterocyclic carbenes (NHCs) as catalysts.^[9] This approach, while still in its developmental stages for this specific substrate, holds promise for a metal-free and atom-economical synthesis.

Biocatalysis: The Power of Enzymes

Enzymes, as highly selective and efficient catalysts, are gaining prominence in organic synthesis. For the synthesis of **5-phenylpentanal**, alcohol dehydrogenases (ADHs) can be employed for the selective oxidation of 5-phenyl-1-pentanol.^{[2][10][11]} These enzymes operate under mild aqueous conditions and can exhibit excellent chemo- and regioselectivity.

Conceptual Biocatalytic Protocol: Oxidation of 5-Phenyl-1-pentanol using an Alcohol Dehydrogenase

Materials:

- 5-Phenyl-1-pentanol
- Alcohol Dehydrogenase (ADH)
- NAD⁺ (cofactor)
- Cofactor regeneration system (e.g., lactate dehydrogenase and pyruvate)
- Buffer solution (e.g., phosphate buffer, pH 7-8)

Procedure:

- In a buffered aqueous solution, dissolve 5-phenyl-1-pentanol (often with a co-solvent to aid solubility).
- Add the ADH, NAD⁺, and the components of the cofactor regeneration system.
- Incubate the reaction mixture at a controlled temperature (e.g., 30-37 °C) with gentle agitation.
- Monitor the reaction progress by HPLC or GC analysis.
- Upon completion, extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic extract, concentrate, and purify the product.

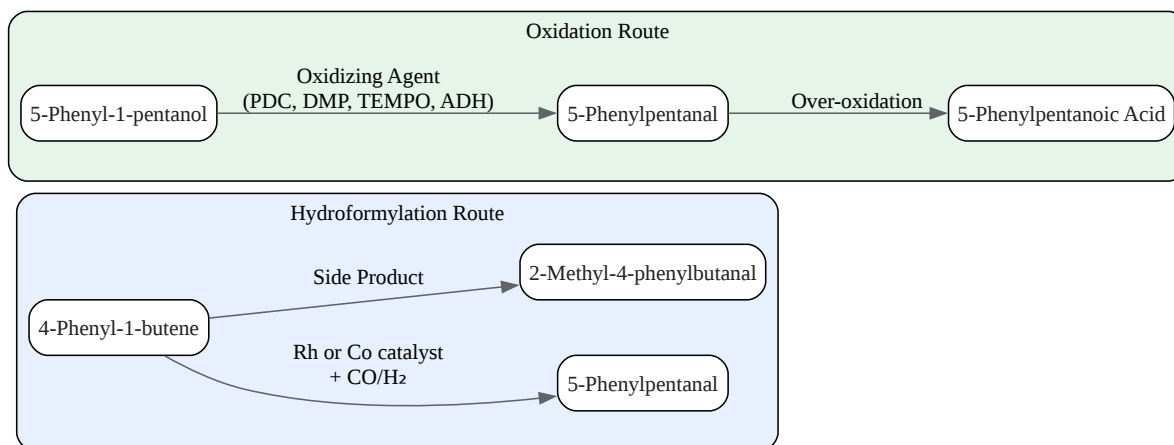
Advantages of Biocatalysis:

- High selectivity, often avoiding over-oxidation.
- Mild reaction conditions (room temperature, neutral pH).
- Environmentally friendly (aqueous media, biodegradable catalyst).

Challenges in Biocatalysis:

- Enzyme stability and cost.
- Substrate scope limitations.
- Need for cofactor regeneration.

Visualization of Synthetic Pathways



[Click to download full resolution via product page](#)

Caption: Synthetic routes to **5-Phenylpentanal**.

Conclusion and Future Outlook

The synthesis of **5-phenylpentanal** can be effectively achieved through both hydroformylation of 4-phenyl-1-butene and oxidation of 5-phenyl-1-pentanol.

- For hydroformylation, rhodium-based catalysts with phosphine ligands offer superior regioselectivity for the desired linear aldehyde under milder conditions compared to their cobalt counterparts, making them the preferred choice when high purity is paramount.
- For the oxidation route, modern methods like Dess-Martin periodinane and TEMPO-catalyzed oxidation provide mild and efficient alternatives to traditional chromium-based reagents, with the added benefit of avoiding toxic heavy metal waste.

The emerging fields of organocatalysis and biocatalysis present exciting opportunities for developing even more sustainable and selective synthetic routes to **5-phenylpentanal**. Future research will likely focus on designing more active and robust organocatalysts for hydroacylation and on discovering and engineering novel alcohol dehydrogenases with broader substrate scopes and improved stability. The choice of the optimal catalyst and synthetic route will ultimately depend on the specific requirements of the application, including cost, desired purity, and environmental considerations.

References

- Alsalahi, W., Grzybek, R., & Trzeciak, A. M. (2017). N-Pyrrolylphosphines as ligands for highly regioselective rhodium-catalyzed 1-butene hydroformylation: Effect of water on the reaction selectivity. ResearchGate. [\[Link\]](#)
- Fablet, P., et al. (2024). Highly (regio)selective hydroformylation of olefins using self-assembling phosphines. Organic & Biomolecular Chemistry. [\[Link\]](#)
- Lévesque, F., et al. (2023). Continuous Flow Oxidation of Alcohols Using TEMPO/NaOCl for the Selective and Scalable Synthesis of Aldehydes. Organic Process Research & Development. [\[Link\]](#)
- Dudley, Q. M., & Kara, S. (2021). Biocatalytic oxidation of fatty alcohols into aldehydes for the flavors and fragrances industry. Flavour and Fragrance Journal. [\[Link\]](#)

- DiRocco, D. A., & Rovis, T. (2011). Organocatalytic hydroacylation of unactivated alkenes. *Angewandte Chemie International Edition*. [[Link](#)]
- Kragl, U., & Kula, M. R. (1996). New alcohol dehydrogenases for the synthesis of chiral compounds. *Journal of Biotechnology*. [[Link](#)]
- Saloranta, T., et al. (2002). Hydroformylation of 1-butene on Rh catalyst. Åbo Akademi University Research Portal. [[Link](#)]
- van Leeuwen, P. W. N. M., & Claver, C. (Eds.). (2000). *Rhodium-Catalyzed Hydroformylation*. Springer. [[Link](#)]
- DiRocco, D. A., & Rovis, T. (2012). NHC-catalyzed hydroacylation of styrenes. *Angewandte Chemie International Edition*. [[Link](#)]
- Einhorn, J., Einhorn, C., & Ratajczak, F. (1999). TEMPO-Mediated Oxidations. *Organic Reactions*. [[Link](#)]
- Morsch, L. (2015). Alcohol Oxidation: "Strong" & "Weak" Oxidants. *Master Organic Chemistry*. [[Link](#)]
- Barrett, J. A., et al. (2004). A solvent-free oxidation of 1-pentanol to pentanoic acid for the undergraduate organic laboratory. *The Chemical Educator*. [[Link](#)]
- Beller, M., & Gitis, D. (2011). Current State of the Art of the Solid Rh-Based Catalyzed Hydroformylation of Short-Chain Olefins. *MDPI*. [[Link](#)]
- Hollmann, F., & Arends, I. W. C. E. (2012). Biocatalytic Oxidation of Alcohols. *Catalysts*. [[Link](#)]
- Kruse, N. D., et al. (2018). Alcohol Dehydrogenase 5 Is a Source of Formate for De Novo Purine Biosynthesis in HepG2 Cells. *The Journal of Nutrition*. [[Link](#)]
- Zamora, R., & Hidalgo, F. J. (2013). Strecker-type degradation of phenylalanine initiated by 4-oxo-2-alkenals in comparison to that initiated by 2,4-alkadienals, 4,5-epoxy-2-alkenals, or 4-hydroxy-2-nonenal. *Journal of Agricultural and Food Chemistry*. [[Link](#)]

- Hope, E. G., et al. (2001). Rhodium catalysed hydroformylation of alkenes using highly fluorophilic phosphines. *Journal of Fluorine Chemistry*. [\[Link\]](#)
- Elschenbroich, C. (2006).
- Zhang, H., et al. (2021). Single-atom catalysts for hydroformylation of olefins. *Nano Research*. [\[Link\]](#)
- Zhao, M., et al. (1999). Oxidation process using tempo.
- Reddit. (2018). Swern oxidation vs PCC. *r/OrganicChemistry*. [\[Link\]](#)
- Colacino, E., et al. (2016). Mechanically induced oxidation of alcohols to aldehydes and ketones in ambient air: Revisiting TEMPO-assisted oxidations. *Beilstein Journal of Organic Chemistry*. [\[Link\]](#)
- DiRocco, D. A., & Rovis, T. (2013). NHC-catalyzed hydroacylation of styrenes. *Angewandte Chemie International Edition*. [\[Link\]](#)
- Chem-Station. (2014). TEMPO Oxidation. *Chem-Station International Edition*. [\[Link\]](#)
- Kumar, S., & Singh, B. (2023). Asymmetric Synthesis of US-FDA Approved Drugs over Five Years (2016–2020): A Recapitulation of Chirality. *Molecules*. [\[Link\]](#)
- Wu, S., et al. (2018). Origin of the enantioselectivity of alcohol dehydrogenase. *Catalysis Science & Technology*. [\[Link\]](#)
- van der Gryp, P., et al. (2011). Synthesis, crystal structure and hydroformylation activity of triphenylphosphite modified cobalt catalysts. *Dalton Transactions*. [\[Link\]](#)
- Wu, S., et al. (2023). Concurrent Biocatalytic Oxidation of 5-Hydroxymethylfurfural into 2,5-Furandicarboxylic Acid by Merging Galactose Oxidase with W. *PSE Community.org*. [\[Link\]](#)
- Goldfogel, M. J., et al. (2014). (CDC)–Rhodium-Catalyzed Hydroallylation of Vinylarenes and 1,3-Dienes with AllylTrifluoroborates. *Journal of the American Chemical Society*. [\[Link\]](#)
- Zheng, C., et al. (2014). Asymmetric Total Synthesis of (-)-Maoecrystal V. *Semantic Scholar*. [\[Link\]](#)

- La-Venia, A., et al. (2018). Selective TEMPO-Oxidation of Alcohols to Aldehydes in Alternative Organic Solvents. ChemistrySelect. [\[Link\]](#)
- Harvey, J. N., & Szlapa, E. (2019). Kinetic Modelling of Cobalt-Catalyzed Propene Hydroformylation: A Combined Ab Initio and Experimental Fitting Protocol. ChemRxiv. [\[Link\]](#)
- Musa, M. M. (2022). Alcohol Dehydrogenases with anti-Prelog Stereopreference in Synthesis of Enantiopure Alcohols. ChemistryOpen. [\[Link\]](#)
- Leslie, J. M. (2015). Swern oxidation of primary and secondary alcohols. YouTube. [\[Link\]](#)
- Lyubimova, A. G., et al. (2021). Hydroformylation of Alkenes over Phosphorous-Free Rhodium Supported on N-Doped Silica. MDPI. [\[Link\]](#)
- Deshpande, R. M., & Chaudhari, R. V. (2000). Regioselectivity in Hydroformylation of Aryl Olefins Using Novel Rhodium Polyether Phosphinite Catalysts. ResearchGate. [\[Link\]](#)
- Romero-Fernández, M., et al. (2022). High-Yield Synthesis of Enantiopure 1,2-Amino Alcohols from L-Phenylalanine via Linear and Divergent Enzymatic Cascades. ACS Catalysis. [\[Link\]](#)
- Kumar, S., & Singh, B. (2023). Asymmetric Synthesis of US-FDA Approved Drugs over Five Years (2016–2020): A Recapitulation of Chirality. Molecules. [\[Link\]](#)
- Wikipedia. (n.d.). Dess–Martin oxidation. Wikipedia. [\[Link\]](#)
- Wipf, P. (2007). Alcohol Oxidations. Wipf Group, University of Pittsburgh. [\[Link\]](#)
- Zhang, T., et al. (2023). Asymmetric Total Synthesis of Leptosphin C. Organic Letters. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. New alcohol dehydrogenases for the synthesis of chiral compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Alcohol Dehydrogenases with anti-Prelog Stereopreference in Synthesis of Enantiopure Alcohols - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [6. Dess–Martin oxidation - Wikipedia \[en.wikipedia.org\]](#)
- [7. Continuous Flow Oxidation of Alcohols Using TEMPO/NaOCl for the Selective and Scalable Synthesis of Aldehydes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. BJOC - Mechanically induced oxidation of alcohols to aldehydes and ketones in ambient air: Revisiting TEMPO-assisted oxidations \[beilstein-journals.org\]](#)
- [9. Organocatalytic hydroacylation of unactivated alkenes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Origin of the enantioselectivity of alcohol dehydrogenase - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [A Comparative Guide to Catalyst Performance in 5-Phenylpentanal Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1348794/docs#a-comparative-guide-to-catalyst-performance-in-5-phenylpentanal-synthesis\]](https://www.benchchem.com/product/b1348794/docs#a-comparative-guide-to-catalyst-performance-in-5-phenylpentanal-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)